In-Depth Technical Guide: 5-(Methoxymethyl)isoxazole-3-carbohydrazide

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Compound of Interest	
Compound Name:	*5-(Methoxymethyl)isoxazole-3-carbohydrazide*
CAS No.:	*625120-12-9*
Cat. No.:	*B2787843*

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Executive Summary

In the landscape of modern medicinal chemistry, the rational design of heterocyclic scaffolds is paramount for developing targeted therapeutics. **5-(Methoxymethyl)isoxazole-3-carbohydrazide** (CAS: 625120-12-9) emerges as a highly versatile and privileged building block. By combining the metabolic stability and bioisosteric properties of the isoxazole ring with the extreme nucleophilicity of a carbohydrazide moiety, this compound serves as a critical intermediate. It is extensively utilized in the synthesis of N-substituted hydrazones and 1,3,4-oxadiazoles, which are actively investigated for their anti-neurodegenerative, antitubercular, and antimicrobial properties.

This whitepaper provides a comprehensive structural analysis, mechanistic rationale, and self-validating synthetic protocols for researchers and drug development professionals working with this scaffold.

Physicochemical Profiling & Structural Anatomy

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To effectively utilize **5-(Methoxymethyl)isoxazole-3-carbohydrazide** in drug design, we must first deconstruct its physicochemical parameters and structural anatomy.

Quantitative Physicochemical Data

Property	Value
Chemical Name	5-(Methoxymethyl)isoxazole-3-carbohydrazide
CAS Number	625120-12-9
Molecular Formula	$C_6H_9N_3O_3$
Molecular Weight	171.15 g/mol
SMILES String	O=C(C1=NOC(COC)=C1)NN
Hydrogen Bond Donors	2 (from -$NHNH_2$ group)
Hydrogen Bond Acceptors	5 (N, O in ring; O in ether; O in carbonyl; N in hydrazide)

Mechanistic Rationale of the Scaffold

- The Isoxazole Core: The 1,2-oxazole (isoxazole) ring is a classic bioisostere for amides and esters. It is electron-withdrawing and stable under physiological conditions. In target binding, it frequently participates in π-π stacking and provides critical dipole interactions without the metabolic liability of hydrolyzable esters.

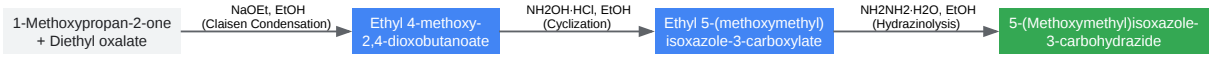
- The Methoxymethyl Tail (-CH_2OCH_3): This functional group finely tunes the molecule's lipophilicity. The ether oxygen acts as a hydrogen bond acceptor, while the methyl group slightly increases the partition coefficient (LogP), enhancing membrane permeability compared to a bare hydroxymethyl analog.

- The Carbohydrazide Moiety (-C(=O)$NHNH_2$): This is the primary reactive handle. Due to the "alpha-effect" (the adjacent nitrogen atoms possessing unshared electron pairs that repel each other), the terminal primary amine is exceptionally nucleophilic. This makes it an ideal precursor for rapid condensation reactions.

Synthetic Methodology & Workflow

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The synthesis of **5-(Methoxymethyl)isoxazole-3-carbohydrazide** follows a robust, three-step linear pathway starting from commercially available precursors.



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Synthetic workflow for **5-(Methoxymethyl)isoxazole-3-carbohydrazide** via Claisen condensation.

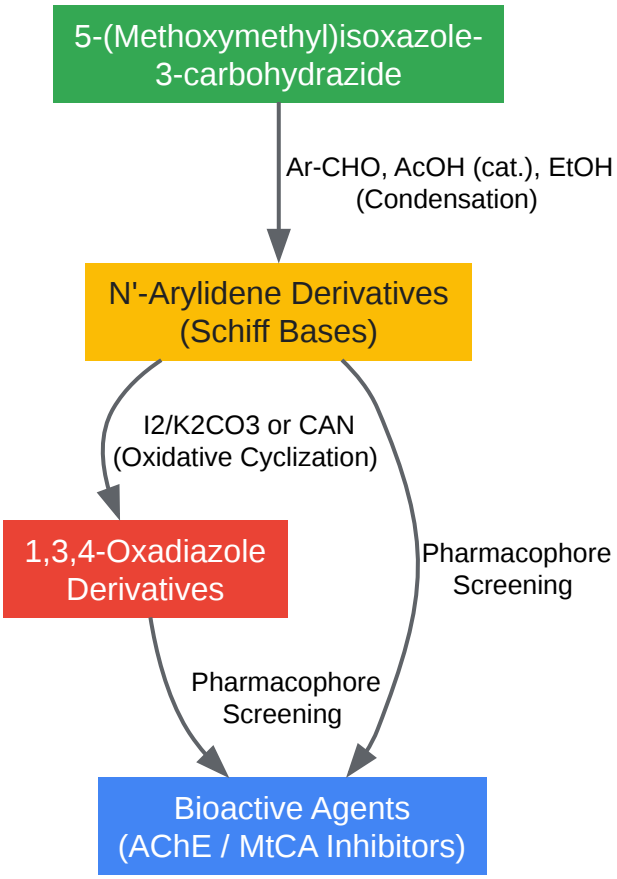
Mechanistic Causality of the Synthetic Steps:

- Step 1 (Claisen Condensation): Sodium ethoxide (NaOEt) is utilized because it is a strong enough base to quantitatively deprotonate the alpha-carbon of 1-methoxypropan-2-one, forming an enolate that attacks the highly electrophilic diethyl oxalate.
- Step 2 (Cyclization): Hydroxylamine hydrochloride acts as a bis-nucleophile. The hydrochloride salt is specifically chosen for handling stability. Refluxing in ethanol provides the thermal energy required to drive the dehydration step, forcing the aromatization of the isoxazole ring.
- Step 3 (Hydrazinolysis): The conversion of the ethyl ester to the carbohydrazide utilizes hydrazine monohydrate. Ethanol is the optimal solvent here; it fully dissolves the starting ester, but the resulting highly polar carbohydrazide is insoluble in cold ethanol, allowing the product to precipitate out and driving the equilibrium forward according to Le Chatelier's principle.

Downstream Derivatization & Pharmacological Relevance

The true value of **5-(Methoxymethyl)isoxazole-3-carbohydrazide** lies in its derivatization potential. The terminal amine readily undergoes condensation with aromatic aldehydes to form Schiff bases (N'-arylidene derivatives). These can be further cyclized into 1,3,4-oxadiazoles.

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Downstream derivatization of the carbohydrazide core into Schiff bases and 1,3,4-oxadiazoles.

Field-Proven Applications

- Anti-Alzheimer’s Agents: Isoxazole carbohydrazide derivatives (specifically Schiff bases) have demonstrated potent, multi-target anti-Alzheimer's activity. They act as highly selective competitive inhibitors of Acetylcholinesterase (AChE), fitting perfectly into the enzyme's catalytic and peripheral binding sites .

- Antitubercular Agents: When functionalized into amide-linked sulphonamides, the isoxazole scaffold acts as an aromatic tail that drastically improves selectivity and potency against Mycobacterium tuberculosis β-carbonic anhydrases (MtCA 1 and 3), offering a novel pathway to combat multidrug-resistant tuberculosis .

- Antimicrobials: Oxidative cyclization of the carbohydrazide into 1,3,4-oxadiazoles yields compounds with broad-spectrum antibacterial and antifungal properties, often accelerated

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via ultrasound-promoted green synthesis methodologies .

Self-Validating Experimental Protocols

The following protocols are designed as self-validating systems, ensuring that researchers can verify success at each critical juncture without immediate reliance on complex NMR/MS analytics.

Protocol A: Hydrazinolysis to form 5-(Methoxymethyl)isoxazole-3-carbohydrazide

Objective: Convert Ethyl 5-(methoxymethyl)isoxazole-3-carboxylate to the target carbohydrazide.

- Setup: Dissolve 10.0 mmol of Ethyl 5-(methoxymethyl)isoxazole-3-carboxylate in 20 mL of absolute ethanol in a round-bottom flask.
- Reagent Addition: Slowly add 15.0 mmol (1.5 equivalents) of hydrazine monohydrate (95%). Causality: The 0.5 eq excess ensures complete consumption of the ester while avoiding massive unreacted hydrazine toxicity risks.
- Reaction: Stir the mixture at 50 °C for 2 to 4 hours.
- In-Process Validation (TLC): Spot the reaction mixture against the starting material on a silica gel TLC plate (Eluent: Hexane/Ethyl Acetate 1:1). Validation Check: The reaction is complete when the high-Rf ester spot disappears and a new, highly polar spot appears near the baseline (due to the hydrogen-bonding capacity of the hydrazide).
- Workup: Cool the mixture in an ice-water bath. The target compound will precipitate. Filter the solid and wash with ice-cold ethanol (2 x 5 mL) to remove unreacted hydrazine. Dry under a vacuum to yield the pure carbohydrazide.

Protocol B: Synthesis of N'-Arylidene Derivatives (Schiff Bases)

Objective: Condense the carbohydrazide with an aromatic aldehyde.

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- Setup: Equimolar amounts (1.0 mmol) of **5-(Methoxymethyl)isoxazole-3-carbohydrazide** and the chosen aromatic aldehyde are dissolved in 15 mL of absolute ethanol.
- Catalysis: Add 2–3 drops of glacial acetic acid. Causality: Acetic acid is critical. It mildly protonates the aldehyde's carbonyl oxygen, increasing its electrophilicity. Crucially, it does not lower the pH enough to protonate the terminal amine of the carbohydrazide, which would destroy its nucleophilicity and halt the reaction.
- Reaction: Reflux the mixture for 3–5 hours.
- In-Process Validation: A visible color change (often to pale yellow/orange) and the formation of a precipitate during reflux or upon cooling indicates successful imine bond formation.
- Workup: Pour the cooled mixture into crushed ice. Filter the resulting precipitate, wash with cold water, and recrystallize from ethanol to obtain the pure Schiff base.

References

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